

Masitinib Mesylate solubility in DMSO versus other solvents

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Compound of Interest

Compound Name: Masitinib Mesylate

Cat. No.: B1676213

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Masitinib Mesylate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and experimental use of **Masitinib Mesylate**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **Masitinib Mesylate**?

A1: Dimethyl sulfoxide (DMSO) is the most highly recommended solvent for preparing stock solutions of **Masitinib Mesylate** due to its high solubility.^{[1][2][3][4][5][6]} For aqueous solutions, 1M HCl is also an effective solvent.^{[4][6]}

Q2: I'm seeing conflicting data on the solubility of **Masitinib Mesylate** in water. Can you clarify?

A2: There are indeed discrepancies in reported aqueous solubility. Some datasheets indicate high solubility in water (100 mg/mL), while others report very poor solubility (0.00289 mg/mL for the free base).^{[7][8]} This variability can be attributed to differences in experimental conditions, the specific salt form, and potential batch-to-batch variations. For consistent results in aqueous buffers for cell-based assays, it is best practice to first prepare a concentrated stock solution in DMSO and then dilute it to the final desired concentration in your aqueous medium.

Q3: My **Masitinib Mesylate** is not dissolving well in DMSO, what could be the issue?

A3: If you are experiencing poor dissolution in DMSO, consider the following:

- Freshness of DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. "Wet" DMSO can significantly reduce the solubility of many compounds.^[3] Always use fresh, anhydrous DMSO from a recently opened bottle.
- Sonication: To aid dissolution, gentle warming and sonication can be applied.^[5]
- Concentration: Ensure you are not exceeding the solubility limit, which is generally reported to be at least 30 mg/mL.^{[4][6]}

Q4: Can I store **Masitinib Mesylate** solutions? If so, under what conditions?

A4: Yes, stock solutions can be stored. For long-term storage, it is recommended to aliquot the DMSO stock solution into single-use vials to avoid repeated freeze-thaw cycles and store them at -80°C for up to a year. For shorter-term storage, -20°C for up to one month is also acceptable.^[3] Aqueous solutions are not recommended for storage for more than one day.^[9]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in cell culture media	The final concentration of DMSO might be too low to maintain solubility, or the compound may be less soluble in the aqueous buffer.	Ensure the final DMSO concentration in your experimental setup is sufficient to keep the compound in solution, typically 0.1% to 0.5%. Perform a solubility test in your specific cell culture medium before conducting the full experiment.
Inconsistent experimental results	This could be due to improper storage of stock solutions, leading to degradation of the compound, or variations in solution preparation.	Always use freshly prepared dilutions from a properly stored stock solution. Ensure accurate and consistent pipetting and mixing techniques.
Compound appears insoluble even in fresh DMSO	The compound may have exceeded its solubility limit, or there could be batch-to-batch variability.	Try preparing a more dilute stock solution. If the issue persists, contact the supplier for technical support and provide the batch number.

Data Presentation: Solubility of Masitinib Mesylate

Solvent	Reported Solubility	Molar Concentration	Notes
DMSO	≥ 30 mg/mL[4][6], 50 mg/mL[5], 100 mg/mL[3][7]	≥ 50.44 mM[4], 84.07 mM[5], 168.13 mM[3][7]	The recommended solvent for stock solutions. Use of fresh, anhydrous DMSO is critical for optimal solubility.[3]
Water	100 mg/mL[7] vs. 0.00289 mg/mL (for free base)[8]	168.13 mM vs. ~ 0.005 mM	Solubility in aqueous solutions is highly variable. Direct dissolution in aqueous buffers is not recommended for high concentrations.
1M HCl	60 mg/mL[6], 100 mg/mL[4]	~ 100.88 mM, ~ 168.14 mM	Can be used to prepare aqueous stocks, may require sonication and pH adjustment.[4]
Ethanol	Insoluble[3][7] or slightly soluble[2]	-	Not a recommended solvent.
PBS (pH 7.2)	Poorly soluble	-	Similar to water, direct dissolution is not advised. Dilution from a DMSO stock is the standard method.

Experimental Protocols

Preparation of a 10 mM Masitinib Mesylate Stock Solution in DMSO

Materials:

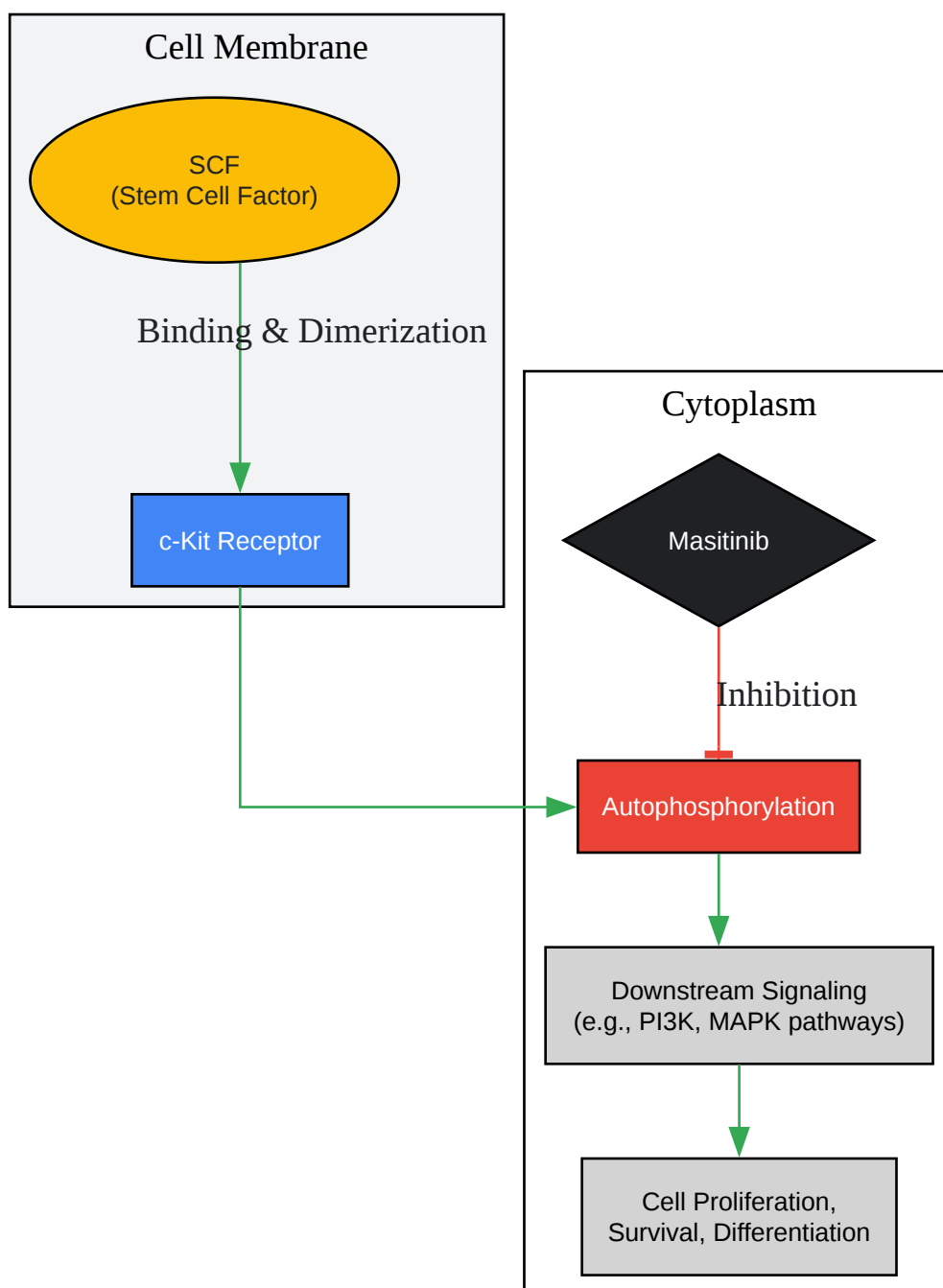
- **Masitinib Mesylate** powder (MW: 594.75 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

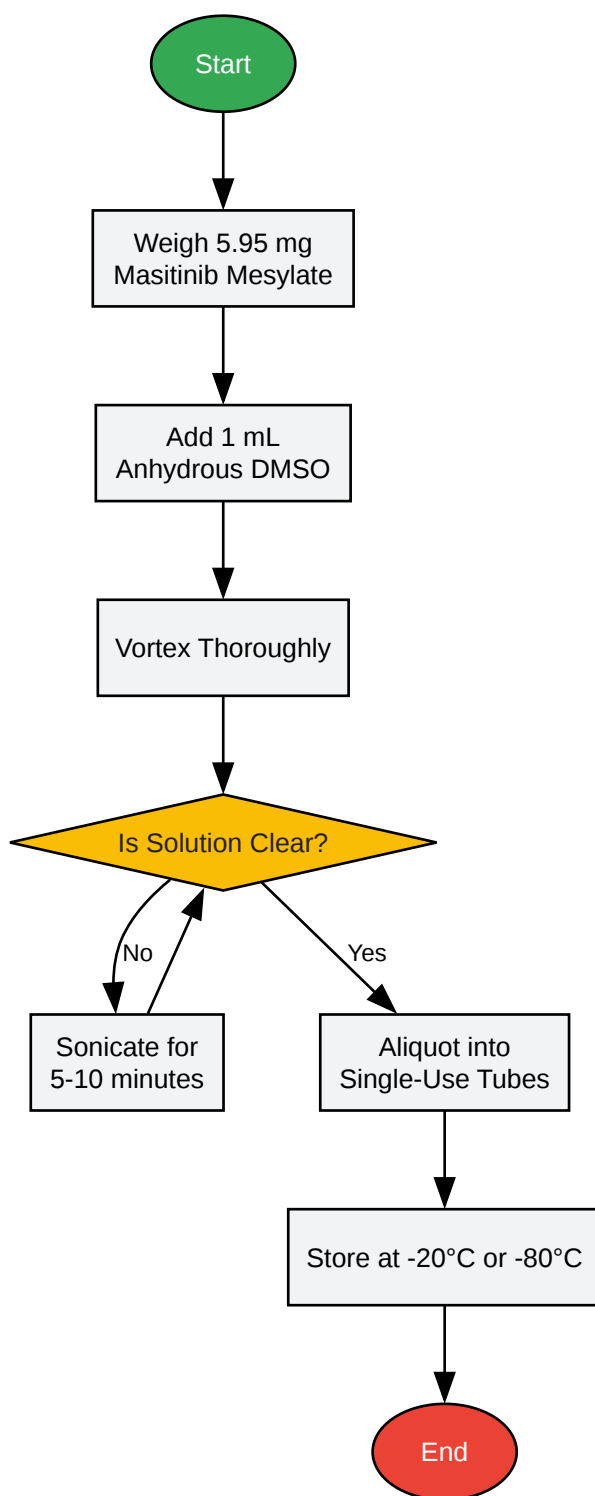
Procedure:

- **Weighing:** Accurately weigh out 5.95 mg of **Masitinib Mesylate** powder and place it into a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the **Masitinib Mesylate** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Visual Inspection:** Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- **Sonication (if necessary):** If the compound does not fully dissolve, place the tube in a sonicator bath for 5-10 minutes.
- **Storage:** Aliquot the 10 mM stock solution into smaller, single-use sterile tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).^[3]

Mandatory Visualizations

Signaling Pathway of c-Kit Inhibition by Masitinib





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